

Furan-2-Sulfonyl Chloride: A Technical Guide to its Physical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Furan-2-sulfonyl Chloride*

Cat. No.: *B1306187*

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Furan-2-sulfonyl chloride is a reactive chemical intermediate of significant interest in medicinal chemistry and organic synthesis. An accurate understanding of its physical properties, such as boiling point and density, is crucial for its effective use in research and development, ensuring proper handling, reaction control, and purification. This technical guide provides a summary of these key physical characteristics and outlines the probable experimental methodologies used for their determination.

Physical Properties of Furan-2-Sulfonyl Chloride

The quantitative physical data for **furan-2-sulfonyl chloride** are summarized in the table below. These values are critical for laboratory-scale applications, influencing decisions on reaction conditions, purification methods, and storage.

Physical Property	Value	Conditions
Density	1.529 g/cm ³	Not Specified
Boiling Point	79-81 °C	at 10 mmHg

Experimental Protocols for Physical Property Determination

While specific experimental reports detailing the determination of these physical properties for **furan-2-sulfonyl chloride** are not readily available in the public domain, the following are standard and widely accepted methods that would be employed for a liquid of its nature.

Density Determination: The Pycnometer Method

The density of a liquid chemical like **furan-2-sulfonyl chloride** is accurately determined using a pycnometer, a glass flask with a precise volume.[\[1\]](#)[\[2\]](#) This method is favored for its high precision.[\[2\]](#)

Protocol:

- Preparation: A pycnometer of a suitable volume is thoroughly cleaned, dried, and its mass (m_0) is precisely measured on an analytical balance.
- Calibration with a Reference Liquid: The pycnometer is filled with a reference liquid of a known density at a specific temperature (e.g., deionized water). The flask is stoppered, ensuring any excess liquid is expelled through the capillary in the stopper, and the exterior is carefully dried. The total mass (m_1) is then measured. The volume of the pycnometer (V) can be calculated using the known density of the reference liquid.
- Measurement of **Furan-2-Sulfonyl Chloride**: The pycnometer is emptied, cleaned, and thoroughly dried. It is then filled with **furan-2-sulfonyl chloride**, and the same procedure of stoppering and drying is followed. The total mass (m_2) is recorded.
- Calculation: The density (ρ) of **furan-2-sulfonyl chloride** is calculated using the formula: $\rho = (m_2 - m_0) / V$

Given the hazardous nature of **furan-2-sulfonyl chloride**, all procedures should be conducted in a well-ventilated fume hood with appropriate personal protective equipment.

Boiling Point Determination Under Reduced Pressure

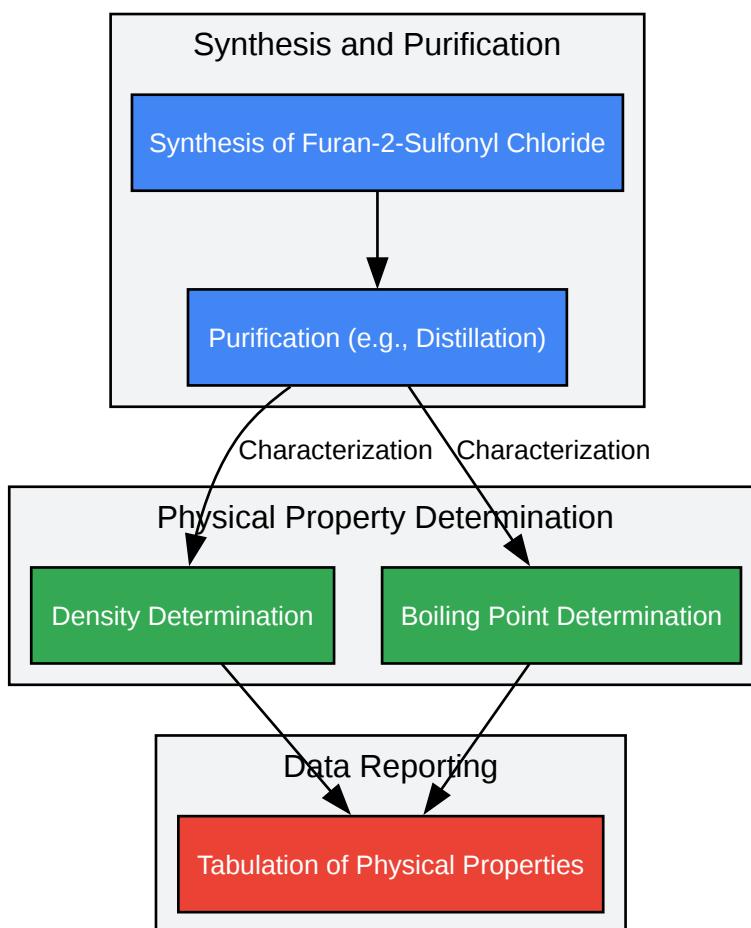
The reported boiling point of **furan-2-sulfonyl chloride** is at a reduced pressure, which is common for compounds that may decompose at their atmospheric boiling point.[\[3\]](#) A vacuum distillation setup is the standard apparatus for this determination.

Protocol:

- Apparatus Setup: A small-scale vacuum distillation apparatus is assembled. This includes a round-bottom flask containing a small sample of **furan-2-sulfonyl chloride** and a stir bar, a distillation head with a thermometer, a condenser, and a receiving flask. The apparatus is connected to a vacuum pump with a pressure gauge.
- Evacuation: The system is slowly evacuated to the desired pressure (in this case, 10 mmHg).
- Heating: The distillation flask is gently heated in a controlled manner (e.g., using an oil bath). The stirring is initiated to ensure smooth boiling.
- Observation: The temperature is monitored closely. As the liquid begins to boil and the vapor phase reaches the thermometer bulb, the temperature reading will stabilize. This stable temperature reading, where there is a consistent condensation of the liquid on the thermometer bulb, is recorded as the boiling point at that specific pressure.[\[4\]](#)
- Recording: The boiling point range (e.g., 79-81 °C) and the corresponding pressure (10 mmHg) are recorded.

Logical Workflow for Chemical Characterization

The following diagram illustrates the logical workflow from the synthesis of a compound like **furan-2-sulfonyl chloride** to the determination of its physical properties.

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Caption: Logical workflow for the characterization of **furan-2-sulfonyl chloride**.

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